

# Application Notes & Protocols: High-Precision Measurement of $^{142}\text{Nd}$ Anomalies in Geological Samples

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## Compound of Interest

Compound Name: Neodymium-142

Cat. No.: B577217

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Audience: Researchers, scientists, and geochemists.

Introduction: The short-lived  $^{146}\text{Sm}$ -to- $^{142}\text{Nd}$  decay system, with a half-life of 103 million years, is a powerful tool for investigating planetary formation and differentiation processes that occurred within the first few hundred million years of our solar system's history. Variations in the  $^{142}\text{Nd}/^{144}\text{Nd}$  ratio, expressed as  $\mu^{142}\text{Nd}$  (parts-per-million deviation from a standard), can reveal the timing of silicate differentiation events, such as core formation and the development of early crust-mantle reservoirs. Measuring these minute isotopic variations requires extremely precise and accurate analytical protocols to overcome significant challenges, primarily the isobaric interferences from other elements (Sm, Ce) and the need for high-yield, clean chemical separation of Neodymium (Nd).

These notes provide a comprehensive overview and detailed protocols for the high-precision measurement of  $^{142}\text{Nd}$  anomalies in geological samples by Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Principle of Measurement

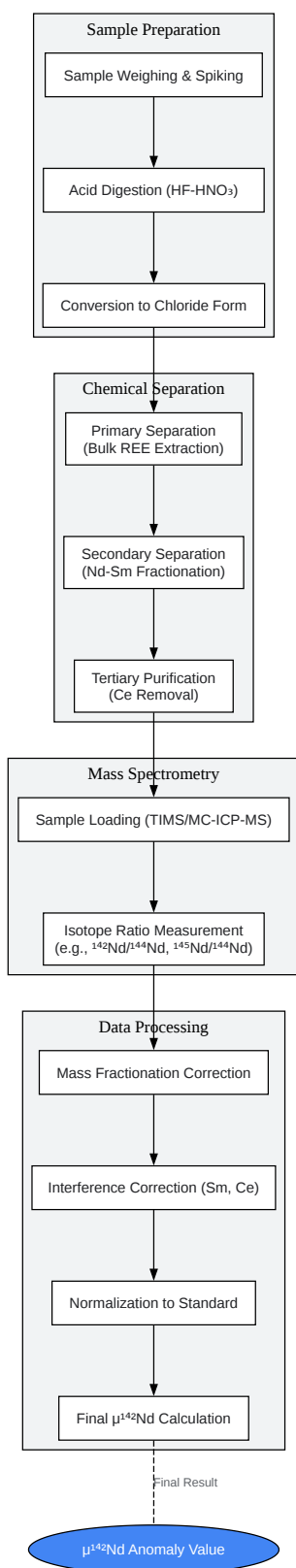
The calculation of a  $^{142}\text{Nd}$  anomaly relies on the ultra-precise measurement of the  $^{142}\text{Nd}/^{144}\text{Nd}$  ratio in a sample relative to an established terrestrial standard. The measured  $^{142}\text{Nd}$  is a sum of the radiogenic  $^{142}\text{Nd}$  produced from  $^{146}\text{Sm}$  decay and the non-radiogenic, or primordial,  $^{142}\text{Nd}$ .

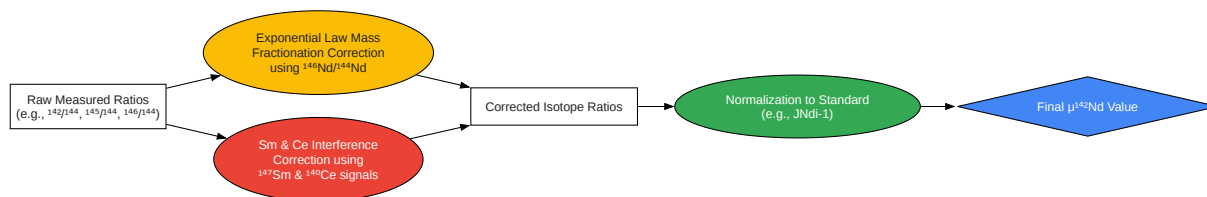
By comparing the sample's ratio to a modern terrestrial standard, where  $^{146}\text{Sm}$  is extinct, any deviation (anomaly) reflects differences in the Sm/Nd ratio of their respective source reservoirs in the early solar system.

A significant analytical hurdle is the isobaric interference on  $^{142}\text{Nd}$  from  $^{142}\text{Ce}$  and on  $^{144}\text{Nd}$  from  $^{144}\text{Sm}$ . Therefore, the chemical separation protocol must be exceptionally efficient at removing Ce and Sm from the purified Nd fraction.

## Experimental Workflow and Logic

The overall process involves sample dissolution, multi-stage chromatographic separation to isolate Nd, mass spectrometric measurement, and finally, data reduction to calculate the  $\mu^{142}\text{Nd}$  value.





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- To cite this document: BenchChem. [Application Notes & Protocols: High-Precision Measurement of  $^{142}\text{Nd}$  Anomalies in Geological Samples]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b577217#calculating-142nd-anomalies-in-geological-samples>]

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